

Proper Disposal of Revatropate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Revatropate

Cat. No.: B1680566

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For immediate release: This document provides essential procedural guidance for the safe and compliant disposal of **Revatropate** (UK-112166), a research-grade antimuscarinic compound. The following instructions are intended for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of this chemical, thereby minimizing environmental impact and maintaining a secure laboratory environment.

Due to the limited availability of a specific Safety Data Sheet (SDS) for **Revatropate**, these procedures are based on general best practices for the disposal of potent pharmaceutical compounds of unknown specific toxicity. It is imperative to handle **Revatropate** with caution and to consult your institution's Environmental Health and Safety (EHS) department for specific guidance and compliance with local, state, and federal regulations.

Immediate Safety Precautions

Before initiating any disposal procedures, ensure that appropriate Personal Protective Equipment (PPE) is worn, including but not limited to:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat to protect from splashes.

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.

Disposal of Solid Revatropate Waste

Solid **Revatropate** waste includes expired or unwanted pure compounds, contaminated consumables (e.g., weigh boats, pipette tips, gloves), and spill cleanup materials.

Step-by-Step Procedure:

- Segregation: Do not mix **Revatropate** waste with general laboratory trash. All solid waste contaminated with **Revatropate** must be segregated as chemical waste.
- Containment: Place all solid **Revatropate** waste into a designated, leak-proof, and clearly labeled hazardous waste container. The container should be made of a material compatible with the chemical.
- Labeling: The waste container must be labeled with the words "Hazardous Waste," the full chemical name "**Revatropate**," and any other information required by your institution's EHS department.
- Storage: Store the sealed waste container in a designated satellite accumulation area for hazardous waste until it is collected by your institution's EHS personnel or a licensed waste disposal contractor.

Disposal of Liquid Revatropate Waste

Liquid waste containing **Revatropate**, such as unused solutions or contaminated solvents, requires careful handling to prevent environmental contamination. Under no circumstances should **Revatropate** solutions be poured down the drain.

Step-by-Step Procedure:

- Segregation: Collect all liquid waste containing **Revatropate** in a dedicated, leak-proof, and shatter-resistant container. Do not mix with other incompatible waste streams.
- Containment: The liquid waste container should be kept securely closed when not in use.

- **Labeling:** Clearly label the container with "Hazardous Waste," the full chemical name "**Revatropate**," the solvent system used, and an approximate concentration of the active compound.
- **Storage:** Store the sealed liquid waste container in a designated satellite accumulation area, within secondary containment, until collection by authorized personnel.

Spill and Decontamination Procedures

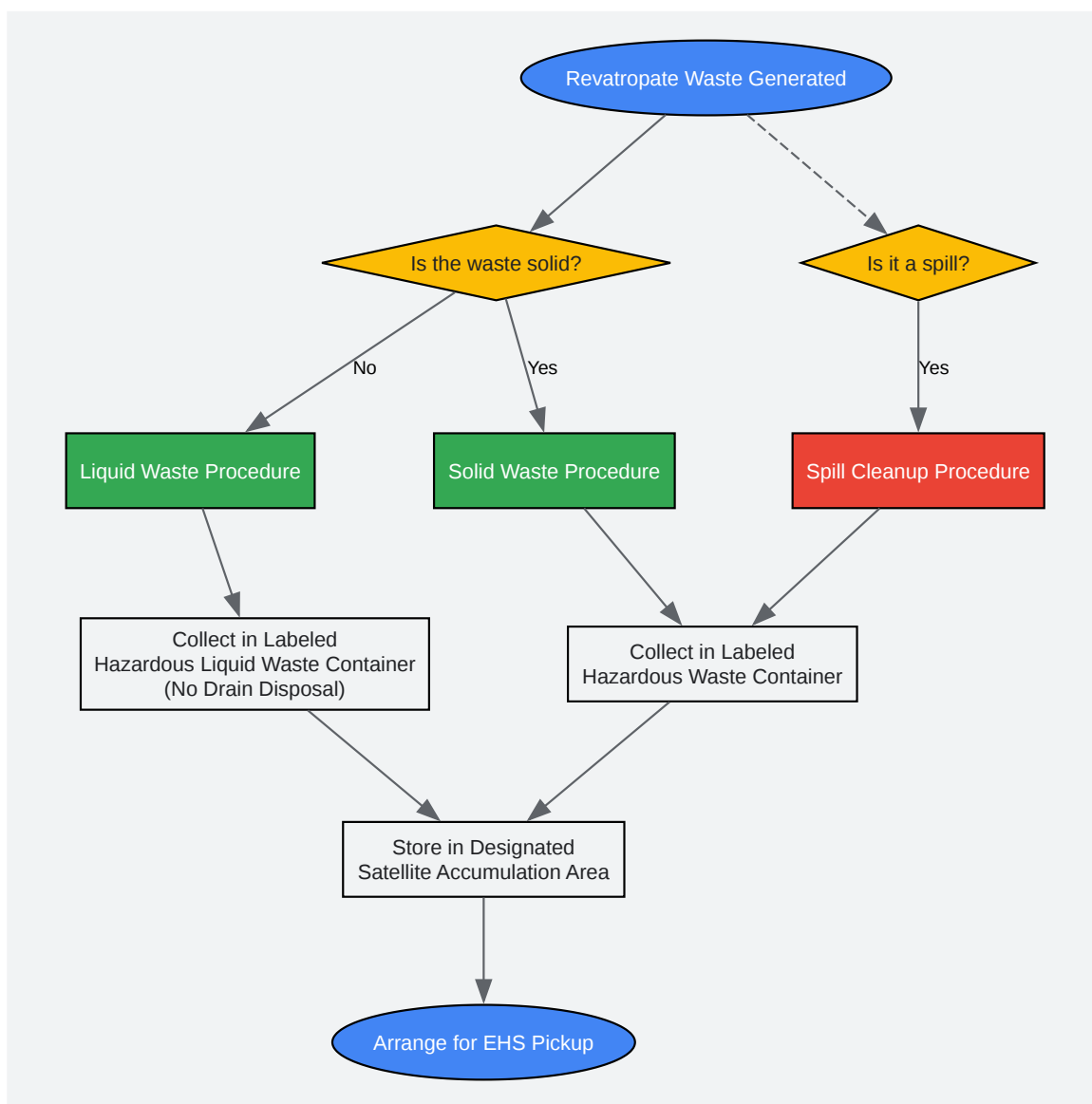
In the event of a spill, the following steps should be taken immediately:

- **Evacuate and Secure:** Alert others in the area and restrict access to the spill site.
- **Assess the Spill:** Determine the extent of the spill and if you have the appropriate materials and training to clean it up safely. For large or unknown spills, contact your institution's EHS department immediately.
- **Containment:** For small spills, use an appropriate absorbent material (e.g., chemical absorbent pads, vermiculite, or sand) to contain the spill. Do not use combustible materials like paper towels to absorb flammable solvent spills.
- **Cleanup:** Carefully collect the absorbent material and any contaminated debris. Place all cleanup materials into a designated hazardous waste container.
- **Decontamination:** Decontaminate the spill area with an appropriate cleaning agent, followed by a final rinse. All materials used for decontamination should also be disposed of as hazardous waste.

Revatropate Properties and Disposal Summary

Property	Data	Disposal Consideration
Chemical Name	Revatropate	Use full chemical name on waste labels.
Synonyms	UK-112166	Include synonyms on labels if commonly used in the lab.
Molecular Formula	C ₁₉ H ₂₇ NO ₄ S	Relevant for chemical characterization of waste.
Molecular Weight	365.5 g/mol [1]	N/A for disposal procedure.
Physical State	Solid (presumed)	Handle as a powder, avoiding dust generation.
Solubility	No data available	Assume solubility in common organic solvents and handle liquid waste accordingly.
Specific Hazards	No specific data available; handle as a potent antimuscarinic agent.	Assume potential toxicity and handle with appropriate PPE. Avoid environmental release.
Solid Waste Disposal	Segregate as hazardous chemical waste in a labeled, sealed container.	Follow institutional EHS procedures.
Liquid Waste Disposal	Collect in a labeled, sealed container. Do not dispose down the drain.	Follow institutional EHS procedures for chemical liquid waste.

Revatropate Disposal Decision Workflow



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Caption: Decision workflow for the proper disposal of **Revatropate** waste.

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References

- 1. Revatropate | C₁₉H₂₇NO₄S | CID 9554797 - PubChem [pubchem.ncbi.nlm.nih.gov]
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